

Structural Dynamics and Synthetic Utility of 4-Bromo-4-Methyloxane

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Compound of Interest

Compound Name: 4-Bromo-4-methyltetrahydropyran

CAS No.: 66299-88-5

Cat. No.: B3032975

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Technical Guide for Medicinal Chemists and Process Scientists

Executive Summary

4-Bromo-4-methyloxane (also known as **4-bromo-4-methyltetrahydropyran**) represents a specialized scaffold in drug design, serving as a functionalized bioisostere of gem-disubstituted cyclohexanes. While the tetrahydropyran (THP) ring is ubiquitous in medicinal chemistry for its ability to lower lipophilicity (LogP) compared to carbocycles, the introduction of a geminal bromo-methyl pair at the C4 position introduces unique conformational constraints and reactivity profiles. This guide analyzes the steric dominance that dictates its preferred conformation and outlines robust synthetic protocols to access this tertiary halide while mitigating elimination side-reactions.

Structural & Conformational Analysis

The Conformational Lock

The structural integrity of 4-bromo-4-methyloxane is governed by the competition between the methyl group and the bromine atom for the equatorial position. In six-membered rings,

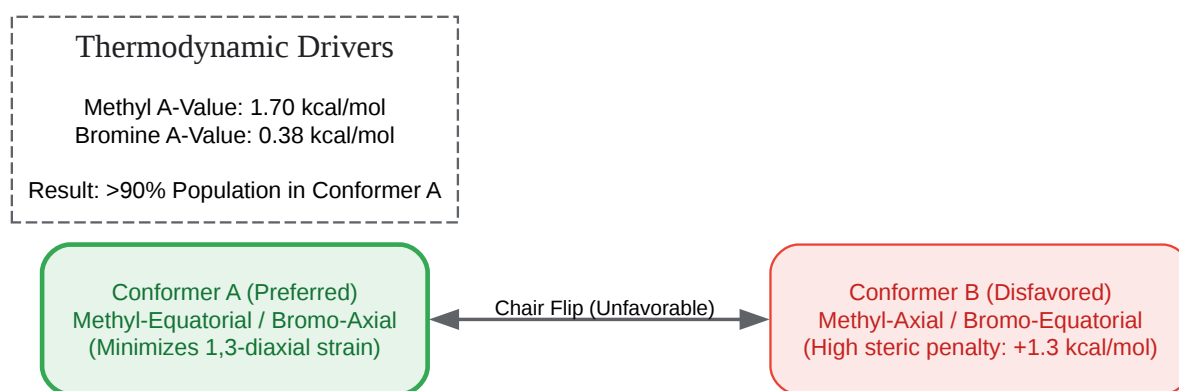
substituents prefer the equatorial orientation to avoid 1,3-diaxial interactions.

- Methyl Group A-Value: ~ 1.70 kcal/mol[1]
- Bromine Atom A-Value: ~ 0.38 kcal/mol[1]

Thermodynamic Conclusion: The methyl group is significantly bulkier than the bromine atom. Consequently, the equilibrium heavily favors the conformer where the methyl group is equatorial and the bromine is axial. This "conformational lock" is critical for predicting the stereochemical outcome of subsequent substitution reactions.

Visualization of Conformational Equilibrium

The following diagram illustrates the chair-flip equilibrium. Note the high-energy cost of forcing the methyl group into the axial position.



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Caption: Thermodynamic equilibrium of 4-bromo-4-methyloxane. The large A-value difference forces the methyl group equatorial.

Comparative Properties: THP vs. Cyclohexane Derivatives

In medicinal chemistry, replacing a cyclohexane ring with a THP ring is a standard strategy to modulate physicochemical properties.[2]

Feature	Cyclohexane Derivative	Tetrahydropyran (THP) Derivative	Impact on Drug Design
Lipophilicity (LogP)	High	Lower ($\Delta\text{LogP} \approx -1.0$ to -1.5)	Improves solubility and metabolic stability.
H-Bonding	None	Ether Oxygen (Acceptor)	Creates new vector for protein-ligand interaction.
Dipole Moment	~ 0 D	~ 1.58 D	Influences orientation in the binding pocket.
Metabolic Liability	Oxidation at various C-H bonds	Oxidation often focused α to oxygen	Predictable metabolic soft spots.

Synthetic Methodologies

Synthesizing 4-bromo-4-methyloxane requires generating a tertiary bromide. This is chemically distinct from making secondary bromides due to the heightened risk of E1 or E2 elimination to form the endocyclic alkene (4-methyl-3,6-dihydro-2H-pyran).

Recommended Route: Grignard Addition & Hydrobromination

The most reliable route begins with commercially available tetrahydro-4H-pyran-4-one.

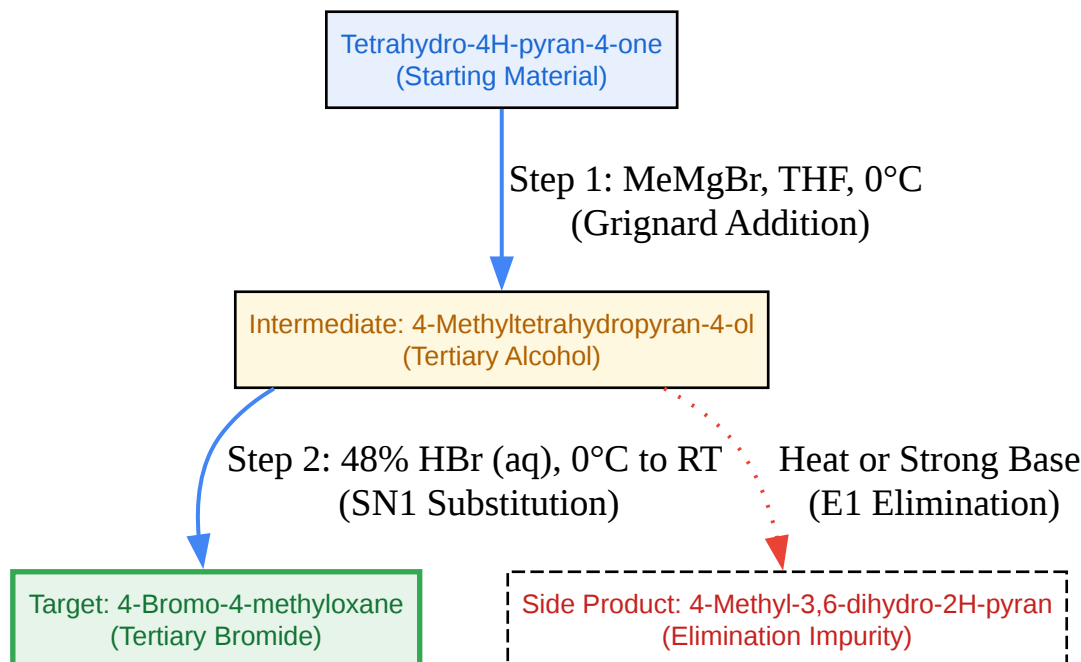
- Nucleophilic Addition: Addition of methylmagnesium bromide (MeMgBr) to the ketone yields the tertiary alcohol (4-methyltetrahydro-2H-pyran-4-ol).
- Bromination: Conversion of the tertiary alcohol to the bromide.

- Note on Reagents: While

is common, it often leads to elimination in tertiary systems. The use of aqueous HBr (48%) or TMSBr is often preferred for tertiary alcohols to favor substitution via an

mechanism while managing temperature to suppress elimination.

Synthetic Workflow Diagram



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Caption: Two-step synthesis from pyran-4-one. Temperature control in Step 2 is vital to prevent elimination.

Experimental Protocol: Synthesis of 4-Bromo-4-methyloxane

The following protocol is designed for research-scale synthesis (10–50 mmol scale).

Step 1: 4-Methyltetrahydro-2H-pyran-4-ol

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Reagent: Charge with tetrahydro-4H-pyran-4-one (2.0 g, 20 mmol) dissolved in anhydrous THF (40 mL). Cool to 0°C.
- Addition: Dropwise add Methylmagnesium bromide (3.0 M in ether, 8.0 mL, 24 mmol) over 15 minutes.

- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) for 2 hours.
- Workup: Quench carefully with saturated aqueous
 . Extract with EtOAc (3x). Dry organics over
 and concentrate.
- Yield: Expect >90% yield of the tertiary alcohol as a colorless oil.

Step 2: 4-Bromo-4-methyloxane

Critical Safety Note: Tertiary bromides are unstable. Store at -20°C and use immediately if possible.

- Reaction: Dissolve the crude alcohol (from Step 1) in
 (20 mL). Cool to 0°C.
- Bromination: Add TMSBr (Trimethylsilyl bromide) (1.2 equiv) dropwise. Alternatively, treat with 48% HBr (3 equiv) under vigorous stirring.
- Monitoring: Monitor by TLC (stain with PMA or
). The alcohol spot will disappear; the bromide is less polar (higher
).
- Workup: Wash with cold water and dilute
 . Do not use strong base or heat during workup to avoid elimination to the alkene.
- Purification: Rapid filtration through a short plug of neutral alumina or silica (eluting with Hexanes/EtOAc 95:5).
- Characterization:
 - ¹H NMR (CDCl₃): Look for the methyl singlet. Due to the axial bromine, the methyl group (equatorial) typically resonates around

1.8–1.9 ppm. The ring protons adjacent to the oxygen will appear as multiplets around 3.6–3.9 ppm.

Applications in Drug Discovery

The 4-bromo-4-methyloxane scaffold is rarely the final drug but acts as a high-value building block.

- **Spirocyclic Synthesis:** The tertiary bromide is an excellent precursor for generating spiroethers or spiro-amines via intramolecular cyclization, a common motif in modern GPCR ligands.
- **Radical Cross-Coupling:** While tertiary alkyl halides react poorly in traditional Pd-catalyzed Suzuki couplings (due to β -hydride elimination), they are ideal substrates for Nickel-catalyzed radical cross-couplings (e.g., Ni/photoredox dual catalysis) to install the THP ring onto heteroaromatic cores.
- **Fragment-Based Drug Design (FBDD):** The gem-dimethyl effect (Thorpe-Ingold effect) analogue provided by the methyl/bromo substitution pre-organizes the ring, reducing the entropic penalty upon binding to a protein target.

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